

# Methyl Caffeate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: Methyl caffeate

Cat. No.: B142706

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An In-depth Overview of the Chemical Structure, Properties, and Biological Activities of **Methyl Caffeate**, Including Experimental Protocols and Signaling Pathway Diagrams.

## Introduction

**Methyl caffeate** is a naturally occurring phenolic compound that has garnered significant interest within the scientific community due to its diverse pharmacological activities. As an ester of caffeic acid, it is found in various plant species, including *Solanum torvum* (Turkey berry) and *Polygonum amplexicaule*.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key biological activities of **methyl caffeate**, with a focus on its anti-inflammatory and antidiabetic effects. Detailed experimental protocols for its isolation, synthesis, and biological evaluation are provided to support further research and development.

## Chemical Structure and Identification

**Methyl caffeate** is systematically named methyl (2E)-3-(3,4-dihydroxyphenyl)prop-2-enoate.<sup>[2]</sup><sup>[3]</sup> It is characterized by a phenylpropanoid structure, featuring a catechol group (3,4-dihydroxybenzene) attached to a methyl acrylate moiety.

 Chemical structure of methyl caffeate

Figure 1. 2D Chemical Structure of **Methyl Caffeate**.

Table 1: Chemical Identifiers for **Methyl Caffeate**

| Identifier        | Value  |
|-------------------|--|
| IUPAC Name        | methyl (E)-3-(3,4-dihydroxyphenyl)prop-2-enoate[3]                             |
| CAS Number        | 3843-74-1  |
| Molecular Formula | C <sub>10</sub> H <sub>10</sub> O <sub>4</sub> [3]                             |
| SMILES            | <chem>COC(=O)/C=C/c1cc(O)c(O)cc1</chem>  |
| InChI             | InChI=1S/C10H10O4/c1-14-10(13)5-3-7-2-4-8(11)9(12)6-7/h2-6,11-12H,1H3/b5-3+[3] |
| InChIKey          | OCNYGKNIVPVPX-HWKANZROSA-N[3]  |

## Physicochemical Properties

**Methyl caffeate** is a solid at room temperature and exhibits solubility in various organic solvents. A summary of its key physicochemical properties is presented in Table 2.

Table 2: Physicochemical Properties of **Methyl Caffeate**

| Property         | Value   |
|------------------|---|
| Molecular Weight | 194.18 g/mol [3]                                      |
| Melting Point    | 158-161 °C  |
| Boiling Point    | 368 °C  |
| Solubility       | Soluble in DMSO, methanol, acetone, ethyl acetate.[4] |
| Appearance       | White to off-white crystalline powder                 |

## Spectral Data

The structural elucidation of **methyl caffeate** is supported by various spectroscopic techniques.

Table 3: Spectral Data for **Methyl Caffeate**

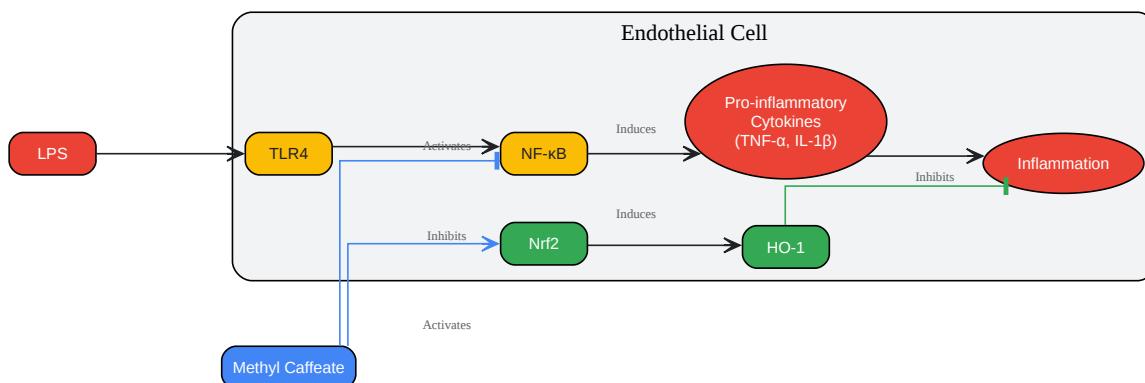
| Technique   | Key Data  |
|---|---|
| UV-Vis (in Methanol)                              | $\lambda_{\text{max}}$ : 328 nm   |
| $^1\text{H}$ NMR (600 MHz, $\text{d}_6$ -DMSO)    | $\delta$ 12.10 (1H, s, -COOH), 9.53 (1H, s, -OH), 9.13 (1H, s, -OH), 7.42 (1H, d, $J$ = 15.6 Hz, H-7), 7.02 (1H, d, $J$ = 1.8 Hz, H-6), 6.96 (1H, dd, $J$ = 8.4, 1.8 Hz, H-2), 6.75 (1H, d, $J$ = 8.4 Hz, H-3), 6.16 (1H, d, $J$ = 15.6 Hz, H-8)[1] |
| $^{13}\text{C}$ NMR (125 MHz, $\text{d}_6$ -DMSO) | $\delta$ 167.9 (C-9), 149.1 (C-5), 146.5 (C-7), 145.9 (C-4), 127.4 (C-1), 122.5 (C-2), 116.4 (C-8), 115.1 (C-3), 51.5 ( $\text{CH}_2\text{O}$ )[1]  |
| IR (ATR-Neat)                                     | Characteristic peaks for O-H, C=O, C=C, and C-O stretching.   |

## Biological Activities and Signaling Pathways

**Methyl caffeate** exhibits a range of biological activities, with its anti-inflammatory and antidiabetic properties being the most extensively studied.

### Anti-inflammatory Activity

**Methyl caffeate** has been shown to exert anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. It significantly attenuates the release of pro-inflammatory cytokines such as  $\text{TNF-}\alpha$  and  $\text{IL-1}\beta$  in lipopolysaccharide (LPS)-stimulated human umbilical vein endothelial cells (HUVECs).[5] The underlying mechanism involves the inhibition of the NF- $\kappa$ B pathway and the activation of the Nrf2 pathway.[5]



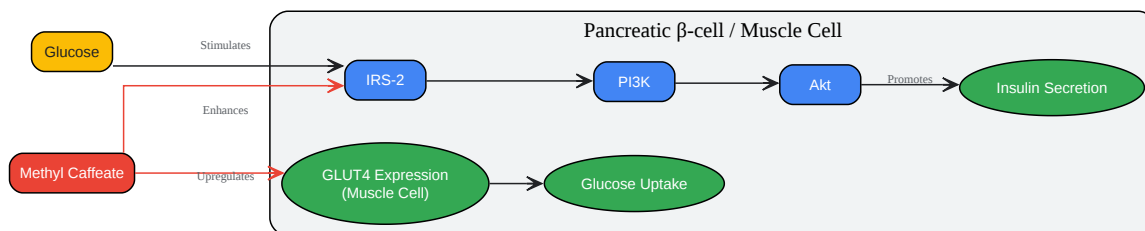
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Anti-inflammatory signaling pathway of **methyl caffeate**.

## Antidiabetic Activity

The antidiabetic effects of **methyl caffeate** are attributed to its ability to improve glucose homeostasis. Studies have shown that it can enhance glucose-stimulated insulin secretion from pancreatic  $\beta$ -cells.[6] This is mediated through the upregulation of the IRS-2/PI3K/Akt signaling pathway, which plays a crucial role in  $\beta$ -cell function and survival.[6][7][8]

Furthermore, **methyl caffeate** has been observed to upregulate the expression of GLUT4, a key glucose transporter in skeletal muscle, thereby facilitating glucose uptake from the blood. [9][10]



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Antidiabetic signaling pathway of **methyl caffeate**.

## Experimental Protocols

### Isolation of Methyl Caffeate from *Polygonum amplexicaule*

This protocol describes the extraction and isolation of **methyl caffeate** from the dried root tubers of *Polygonum amplexicaule*.<sup>[1][11]</sup>

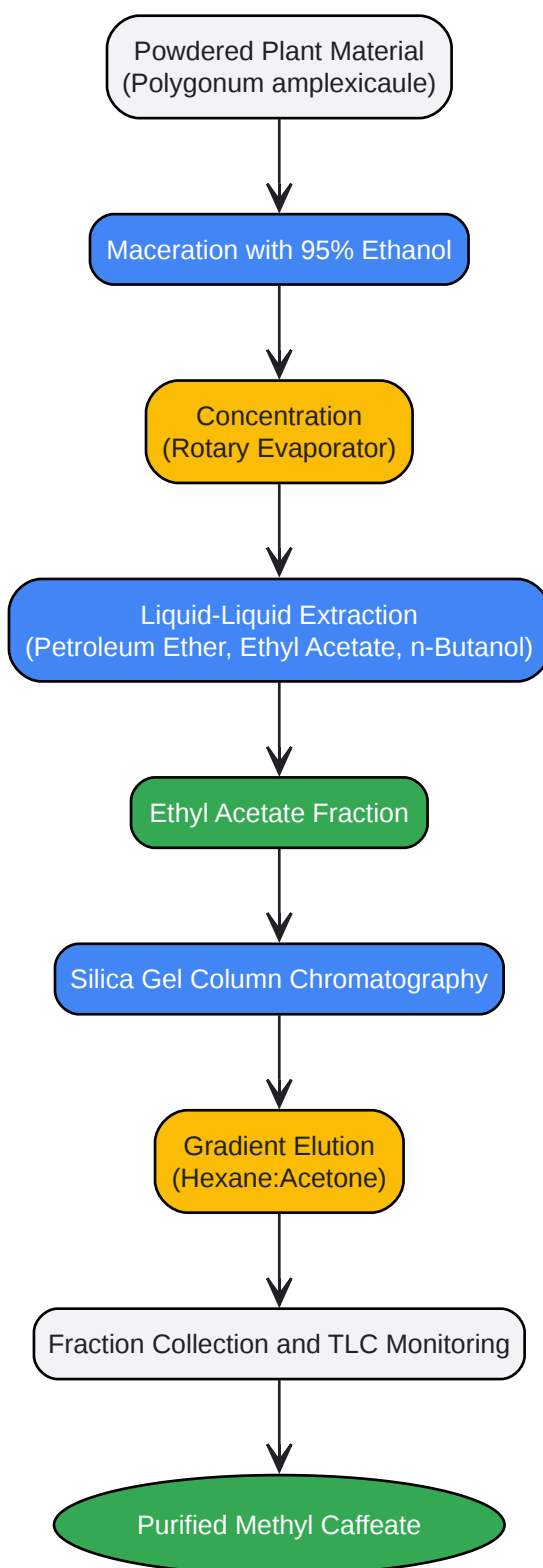
Materials:

- Dried and powdered root tubers of *Polygonum amplexicaule*
- 95% Ethanol
- Petroleum ether
- Ethyl acetate
- n-Butanol
- Silica gel for column chromatography
- Hexane

- Acetone
- Rotary evaporator
- Chromatography columns

Procedure:

- Extraction: Macerate the powdered plant material with 95% ethanol at room temperature. Filter and concentrate the extract under reduced pressure using a rotary evaporator.
- Fractionation: Suspend the crude ethanol extract in a 9:1 mixture of water and methanol. Perform successive liquid-liquid extractions with petroleum ether, ethyl acetate, and n-butanol.
- Column Chromatography: Subject the ethyl acetate fraction to silica gel column chromatography.
- Elution: Elute the column with a step gradient of hexane and acetone (e.g., 9:1, 8:2, 7:3 v/v).
- Isolation: Collect the fractions and monitor by thin-layer chromatography. Combine the fractions containing **methyl caffeate** and concentrate to yield the purified compound.



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